

# What is the chemical composition of technical toxaphene?

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## Compound of Interest

Compound Name: *Toxaphene*

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An In-Depth Technical Guide to the Chemical Composition of Technical **Toxaphene**

## Introduction

Technical **toxaphene** is a complex synthetic pesticide mixture that was extensively used for insect control on crops and livestock and as a piscicide.<sup>[1][2]</sup> Its production involves the chlorination of camphene, resulting in a mixture of over 670 different chlorinated organic compounds.<sup>[1][3]</sup> This guide provides a detailed overview of the chemical composition of technical **toxaphene**, the analytical methodologies used for its characterization, and a visual representation of its constituent classes.

## Chemical Composition of Technical Toxaphene

Technical **toxaphene** is characterized by an overall chlorine content of 67-69% by weight.<sup>[1][3]</sup> The vast number of congeners within the mixture primarily consists of chlorinated bornanes, chlorobornenes, and chlorocamphenes. The chemical formulas of these compounds typically range from  $C_{10}H_{11}Cl_5$  to  $C_{10}H_6Cl_{12}$ .<sup>[1]</sup> The average chemical formula for technical **toxaphene** is considered to be  $C_{10}H_{10}Cl_8$ .<sup>[1]</sup>

## Quantitative Composition

The approximate relative composition of the different classes of compounds in technical **toxaphene** has been reported as follows. It is important to note that the exact composition can vary depending on the manufacturing conditions.<sup>[4]</sup>

Component Class	Approximate Relative Composition (%)
Chlorobornanes	76
Chlorobornenes	18
Chlorobornadienes	2
Other Chlorinated Hydrocarbons	1
Nonchlorinated Hydrocarbons	3

Source:[4][5]

While technical **toxaphene** is a broad mixture, certain congeners are of higher toxicological and environmental concern due to their persistence. Key persistent congeners found in environmental and biological samples include Parlar numbers 26, 40/41, 44, 50, and 62.[6]

## Experimental Protocols for Analysis

The analysis of technical **toxaphene** is challenging due to its complexity. The most common and effective analytical methods involve gas chromatography (GC) coupled with mass spectrometry (MS) or an electron capture detector (GC/ECD).[7][8] The U.S. Environmental Protection Agency (EPA) has established specific methods for its detection and quantification, such as EPA Method 8276, which utilizes gas chromatography with negative ion chemical ionization mass spectrometry (GC-NICI/MS).[9]

## Sample Preparation and Extraction

A general protocol for the extraction of **toxaphene** from a solid matrix like soil is outlined below:

- Sample Weighing: Approximately 5 grams of the soil sample is weighed into a vial.[10]
- Internal Standard and Surrogate Spiking: A known volume of a solution containing an internal standard (e.g., 2-fluorobiphenyl) and a surrogate (e.g., decachlorobiphenyl) is added to the sample.[10]
- Extraction: The sample is extracted with a suitable solvent, such as hexane, using a vortex mixer for approximately 3 minutes.[10]

- Phase Separation: If the sample is wet, anhydrous sodium sulfate can be added to remove water.[10]
- Extract Collection: An aliquot of the top organic layer is carefully transferred to an autosampler vial for GC/MS analysis.[10]

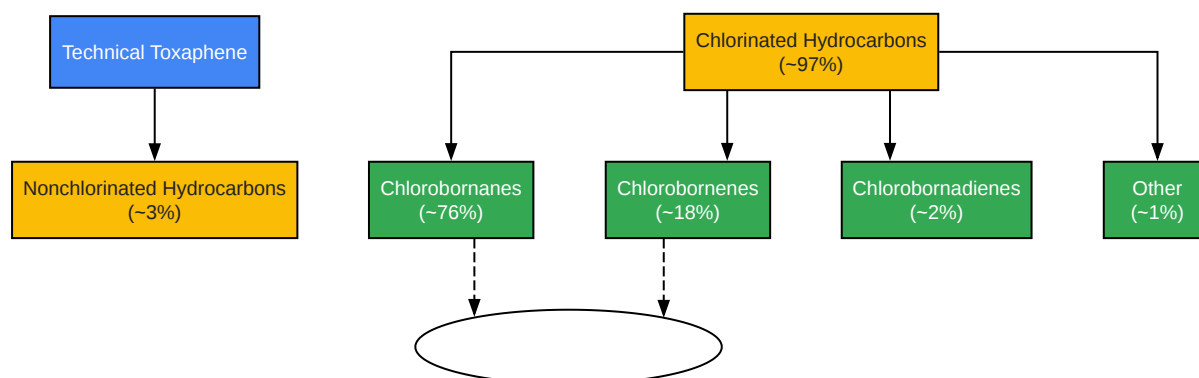
## Gas Chromatography/Mass Spectrometry (GC/MS) Analysis

The following outlines a typical GC/MS methodology for **toxaphene** analysis based on common practices and EPA methods:[9][10]

- Instrumentation: An Agilent 6850/5973 GC/MSD system or equivalent is commonly used.[10]
- Column: An HP-5MS (5% phenyl methyl siloxane) capillary column is often employed for separation.[10]
- Temperature Program: A programmed temperature ramp is used, for example, an initial temperature of 80°C, ramping at 20°C/min to a final temperature of 300°C.[10]
- Injection: A small volume of the sample extract is injected into the GC.
- Ionization Mode: Negative Ion Chemical Ionization (NICI) is preferred for its high sensitivity to chlorinated compounds.[7][9] Methane is often used as the reagent gas.[9]
- Detection: The mass spectrometer is operated in Selective Ion Monitoring (SIM) mode, monitoring for characteristic ions of **toxaphene** congeners.[9][10] For technical **toxaphene**, a series of ions representing different congener groups are monitored and integrated to obtain a total response.[9]
- Quantitation: Calibration standards containing known concentrations of technical **toxaphene** or specific congeners are run to create a calibration curve.[9][10] The concentration in the sample is determined by comparing its response to the calibration curve, using the internal standard for correction.[10]

## Visualization of Technical Toxaphene Composition

The following diagram illustrates the hierarchical breakdown of technical **toxaphene** into its major constituent classes and specific examples of environmentally significant congeners.



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Compositional breakdown of technical **toxaphene**.

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## References

- 1. Toxaphene - Wikipedia [en.wikipedia.org]
- 2. dhss.delaware.gov [dhss.delaware.gov]
- 3. publications.iarc.who.int [publications.iarc.who.int]
- 4. hhprrtv.ornl.gov [hhprrtv.ornl.gov]
- 5. edepot.wur.nl [edepot.wur.nl]
- 6. HEALTH EFFECTS - Toxicological Profile for Toxaphene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. ANALYTICAL METHODS - Toxicological Profile for Toxaphene - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 8. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]
- 9. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 10. [dtsc.ca.gov](https://dtsc.ca.gov) [[dtsc.ca.gov](https://dtsc.ca.gov)]
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